

Boc-2-fluoro-L-phenylalanine stability and storage conditions

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Compound of Interest

Compound Name: *Boc-2-fluoro-L-phenylalanine*

Cat. No.: *B558741*

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An In-Depth Technical Guide to the Stability and Storage of **Boc-2-fluoro-L-phenylalanine**

For researchers, scientists, and drug development professionals, understanding the stability and optimal storage conditions of critical reagents like **Boc-2-fluoro-L-phenylalanine** is paramount to ensuring experimental reproducibility and the integrity of synthesized peptides and other molecules. This technical guide provides a comprehensive overview of the stability profile, recommended storage, and handling procedures for **Boc-2-fluoro-L-phenylalanine**.

Chemical and Physical Properties

Boc-2-fluoro-L-phenylalanine, a derivative of the essential amino acid L-phenylalanine, incorporates a tert-butoxycarbonyl (Boc) protecting group and a fluorine atom at the ortho position of the phenyl ring.^[1] This modification enhances the electronic properties of the molecule, making it a valuable building block in peptide synthesis and drug discovery for creating peptides with improved pharmacokinetic properties and metabolic stability.^{[2][3][4]}

A summary of its key physical and chemical properties is presented in Table 1.

Property	Value	References
IUPAC Name	(2S)-2-[(tert-butoxy)carbonylamino]-3-(2-fluorophenyl)propanoic acid	[1]
Synonyms	Boc-L-Phe(2-F)-OH, Boc-o-fluoro-L-Phe-OH, Boc-Phe(2-F)-OH	[1][3]
CAS Number	114873-00-6	[1][3][5]
Molecular Formula	C ₁₄ H ₁₈ FNO ₄	[1][3]
Molecular Weight	283.30 g/mol	[1]
Appearance	White to light yellow crystalline powder or pale white solid	[1][3]
Melting Point	92-98 °C	[1][3]
Purity	≥ 99.5% (Chiral HPLC)	[3]

Stability Profile

Boc-2-fluoro-L-phenylalanine is generally stable under normal handling and storage conditions.[5][6] The Boc protecting group is sensitive to strong acids, which will lead to its removal. The compound should be protected from conditions that can promote degradation.

Incompatibilities: To maintain its integrity, avoid contact with strong oxidizing agents.[5][6]

Hazardous Decomposition Products: Under fire conditions, hazardous decomposition products may include nitrogen oxides, carbon monoxide, carbon dioxide, and hydrogen fluoride gas.[6] However, under normal storage and use, hazardous decomposition products are not expected.
[5]

Recommended Storage Conditions

For optimal stability and to ensure a long shelf life, **Boc-2-fluoro-L-phenylalanine** should be stored under controlled conditions. The recommended storage temperature is between 2-8 °C.

[1][2] Some suppliers recommend storage at 0-8°C.[3]

Key storage recommendations are summarized in Table 2.

Parameter	Recommendation	References
Temperature	2-8 °C or 0-8°C	[1][2][3]
Container	Tightly closed container	[5][6]
Atmosphere	Store in a cool, dry, well-ventilated area	[5][6]
Incompatibilities	Away from strong oxidizing agents	[5][6]

Experimental Protocols for Stability Testing

While specific, detailed stability studies for **Boc-2-fluoro-L-phenylalanine** are not readily available in the public domain, a general experimental protocol for assessing the stability of protected amino acids can be outlined. This typically involves subjecting the compound to various stress conditions and analyzing its purity over time using chromatographic techniques.

Objective: To determine the stability of **Boc-2-fluoro-L-phenylalanine** under various storage conditions (e.g., temperature, humidity, light).

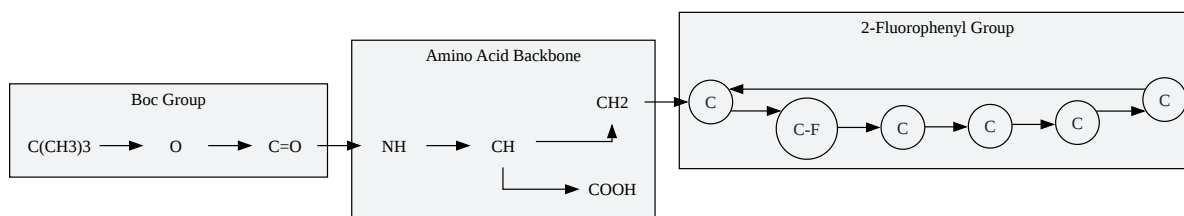
Methodology:

- Sample Preparation: Prepare multiple aliquots of **Boc-2-fluoro-L-phenylalanine** from a single batch to ensure homogeneity.
- Storage Conditions: Store the aliquots under a range of conditions:
 - Recommended: 2-8 °C (control)
 - Elevated Temperature: 25 °C, 40 °C
 - Humidity: Controlled humidity chambers (e.g., 60% RH, 75% RH)

- Light Exposure: Photostability chamber
- Time Points: Pull samples at predetermined time points (e.g., 0, 1, 3, 6, 12 months).
- Analysis: Analyze the purity of each sample using a stability-indicating method, typically High-Performance Liquid Chromatography (HPLC) with UV detection.
 - Mobile Phase: A gradient of acetonitrile and water with an additive like trifluoroacetic acid (TFA) is common for reversed-phase HPLC of Boc-protected amino acids.
 - Column: A C18 column is typically used.
 - Detection: UV detection at a wavelength where the compound has significant absorbance.
- Data Evaluation: Compare the chromatograms of the stressed samples to the control sample at time zero. Look for the appearance of new peaks (degradation products) and a decrease in the area of the main peak. Quantify the purity and any significant impurities.

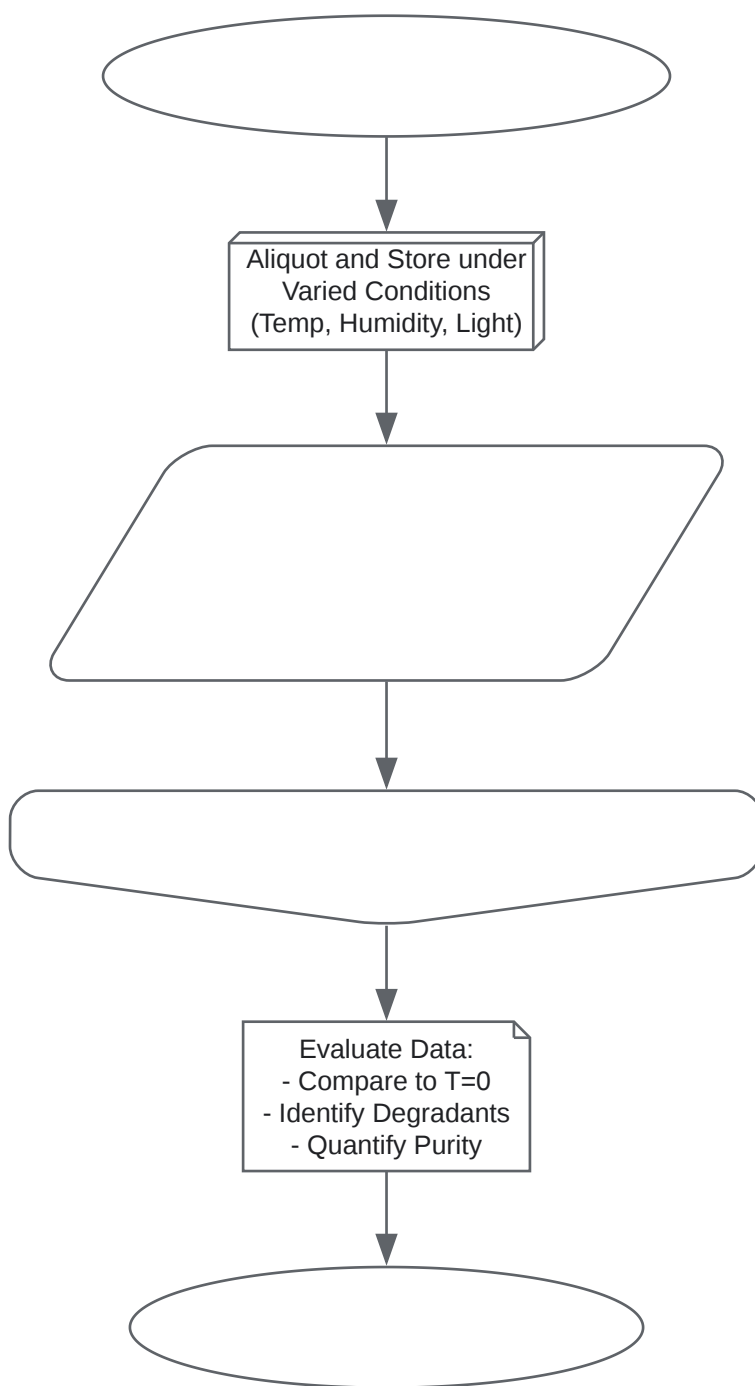
Visualizations

To further illustrate the concepts discussed, the following diagrams are provided.



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Caption: Chemical structure of **Boc-2-fluoro-L-phenylalanine**.



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Caption: Experimental workflow for stability testing.

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